

# What is Ibuprofen carboxylic acid-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ibuprofen carboxylic acid-d3*

Cat. No.: B565267

[Get Quote](#)

An In-Depth Technical Guide to **Ibuprofen Carboxylic Acid-d3**

## Introduction

**Ibuprofen carboxylic acid-d3** is the stable isotope-labeled analog of carboxy-ibuprofen, a major oxidative metabolite of the widely used non-steroidal anti-inflammatory drug (NSAID), ibuprofen.[1][2] Comprising a deuterium (d3) label, this compound serves as an invaluable tool, primarily as an internal standard, for the precise quantification of its unlabeled counterpart in complex biological matrices.[3] Its application is critical in pharmacokinetic, toxicokinetic, and drug metabolism studies, where accurate measurement of drug metabolites is essential for understanding the disposition and clearance of the parent drug.

This guide provides a comprehensive technical overview of **Ibuprofen carboxylic acid-d3**, detailing its physicochemical properties, metabolic context, and application in modern bioanalytical methodologies for researchers, chemists, and drug development professionals.

## Physicochemical and Chemical Properties

**Ibuprofen carboxylic acid-d3** is chemically defined as 3-[4-(1-carboxy-2,2,2-trideuterioethyl)phenyl]-2-methylpropanoic acid.[4] The incorporation of three deuterium atoms results in a mass shift of +3 Da compared to the endogenous metabolite, allowing for clear differentiation in mass spectrometric analyses.

Property	Value	Reference
IUPAC Name	3-[4-(1-carboxy-2,2,2-trideuterioethyl)phenyl]-2-methylpropanoic acid	[4]
Synonyms	Carboxyibuprofen-d3, 2-[4-(2-Carboxypropyl)phenyl]propionic Acid-d3	[1][2]
CAS Number	1216505-29-1	[3][4][5][6]
Unlabeled CAS	15935-54-3	[3][7]
Molecular Formula	C <sub>13</sub> H <sub>13</sub> D <sub>3</sub> O <sub>4</sub>	[1][2][5]
Molecular Weight	239.28 g/mol	[1][3][4][5]
Appearance	Pale Yellow Solid	[2]
Purity	>95% (as determined by HPLC)	[7]
Storage Conditions	-20°C or 2-8°C Refrigerator	[2][7]

## Synthesis and Metabolic Formation

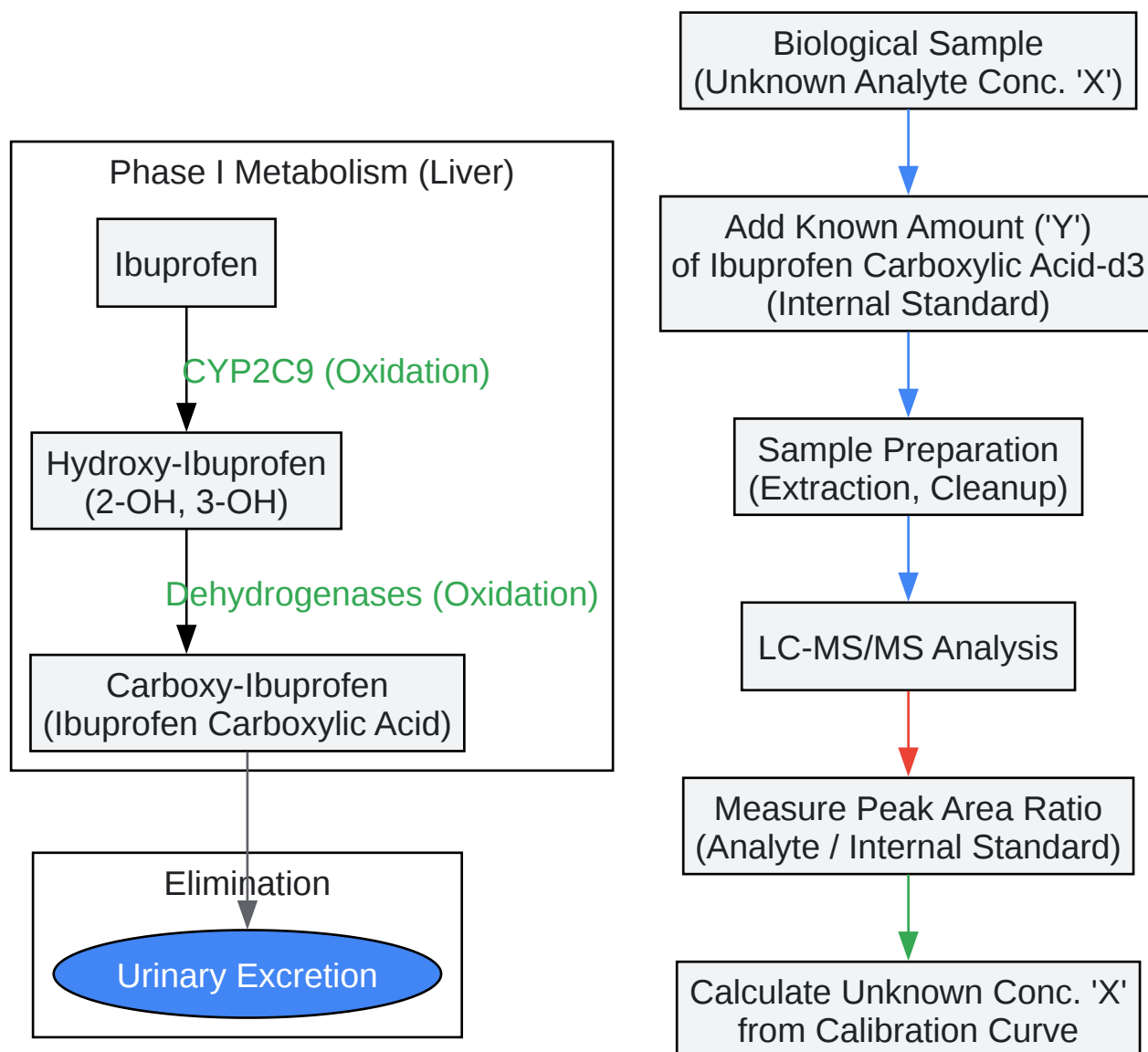
### Synthesis Overview

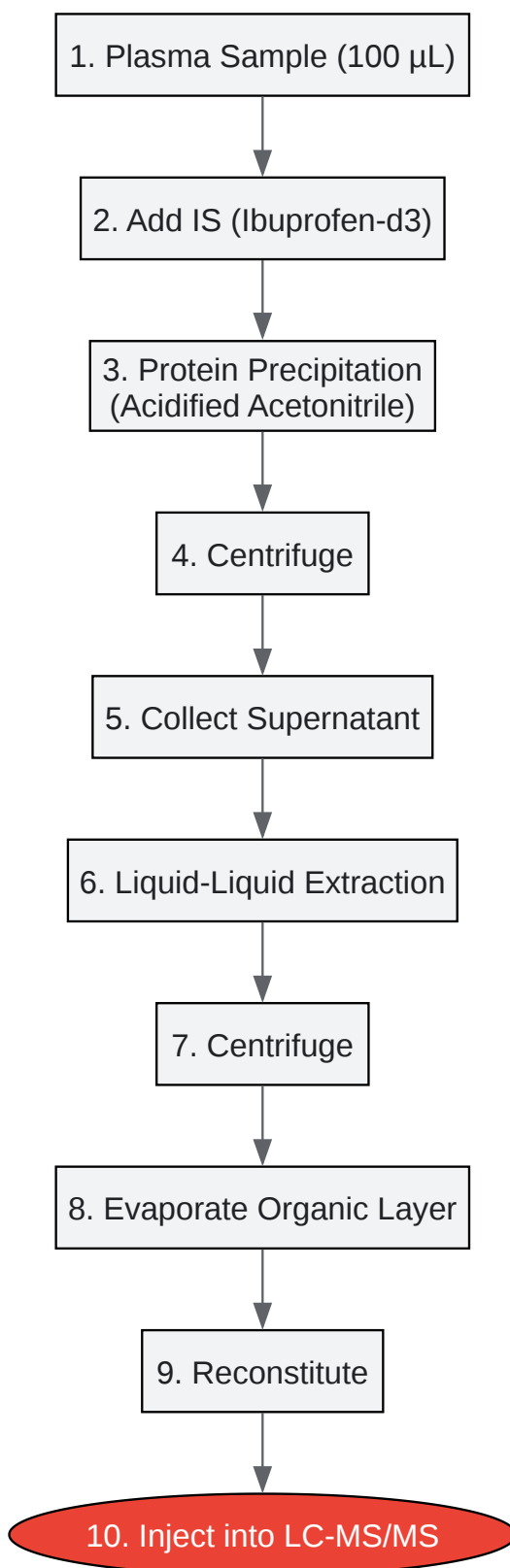
The synthesis of deuterated drug metabolites like **Ibuprofen carboxylic acid-d3** is typically achieved through two primary routes.[8]

- **Chemical Synthesis:** This approach involves multi-step organic synthesis, where a readily available, isotopically labeled reagent is incorporated into the molecular structure in place of its non-labeled counterpart.[9]
- **Biotransformation:** This method utilizes biological systems, such as microbial cultures or purified enzymes, to metabolize a deuterated parent drug (i.e., Ibuprofen-d3).[8] The biological system performs the same metabolic reactions as in humans, converting the deuterated parent drug into its corresponding deuterated metabolite, which can then be isolated and purified.

## Metabolic Pathway of Ibuprofen

Ibuprofen is extensively metabolized in the human liver, with very little of the parent drug being excreted unchanged in the urine.<sup>[10][11]</sup> The primary metabolic route is oxidation, mediated predominantly by the cytochrome P450 enzyme CYP2C9.<sup>[11][12]</sup> This process generates hydroxylated intermediates (e.g., 2-hydroxy-ibuprofen and 3-hydroxy-ibuprofen), which are subsequently oxidized by cytosolic alcohol and aldehyde dehydrogenases to form the stable, major terminal metabolite, carboxy-ibuprofen (Ibuprofen carboxylic acid).<sup>[11]</sup> This metabolite is then eliminated via the urine.






[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. 3-(4-(1-Carboxy(2,2,2-<sup>2</sup>H<sub>3</sub>)ethyl)phenyl)-2-methylpropanoic acid | C<sub>13</sub>H<sub>16</sub>O<sub>4</sub> | CID 57347581 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5.  [yeasen.com]
- 6. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 7. Ibuprofen Carboxylic Acid-d<sub>3</sub> (Mixture of Diastereomers) [lgcstandards.com]
- 8. hyphadiscovery.com [hyphadiscovery.com]
- 9. US20210114962A1 - Continuous flow synthesis of ibuprofen - Google Patents [patents.google.com]
- 10. ClinPGx [clinpgx.org]
- 11. PharmGKB summary: ibuprofen pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 12. ClinPGx [clinpgx.org]
- To cite this document: BenchChem. [What is Ibuprofen carboxylic acid-d<sub>3</sub>]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565267#what-is-ibuprofen-carboxylic-acid-d3]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)